

ZONYL FS-300 thermal stability up to 260°C

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Compound Focus: ZONYL FS-300

CAS No.: 197664-69-0

Cat. No.: S1833096

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Technical Data Summary

The table below summarizes the key physical properties of **ZONYL FS-300** found in the search results.

Property	Value	Source / Notes
Boiling Point	100 °C	[1]
Flash Point	22 °C	[1]
Melting Point	-5 °C	[1] [2]
Density	1.10 ± 0.05 g/mL at 20 °C	[3] [1] [2]
Physical Form	Liquid	[1]
Purity	~25% solids in water	[3]

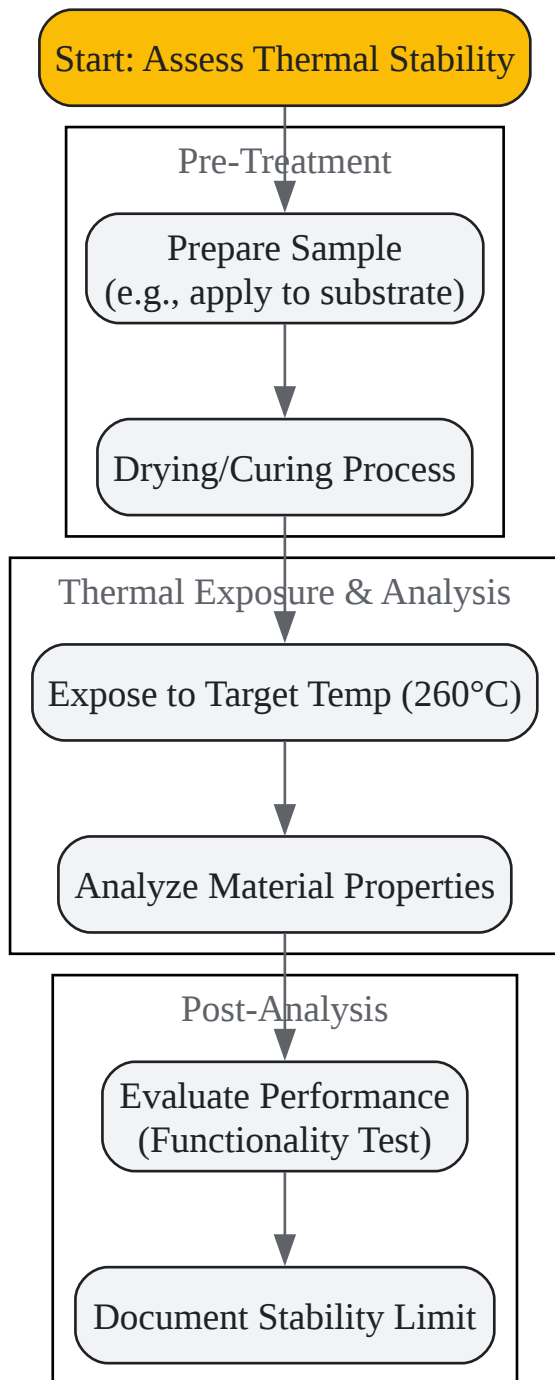
Thermal Stability Analysis and Missing Data

The search results indicate that **ZONYL FS-300** is recognized for its **environmental stability** and is used in material science for enhancing properties like durability and chemical resistance [3] [4]. However, the fundamental physical properties listed above suggest caution for high-temperature applications:

- **Critical Limitation:** The documented **boiling point of 100°C** and **flash point of 22°C** are significantly lower than your target temperature of 260°C [1]. This strongly suggests that **ZONYL FS-300**, in its standard aqueous form, will likely **boil, rapidly degrade, or pose a fire risk** well before reaching 260°C.
- **Data Gap:** No direct experimental data, such as Thermogravimetric Analysis (TGA), was available in the search results to confirm behavior or decomposition points at high temperatures.

Experimental Guidance for Determining Thermal Stability

Since direct data is unavailable, you would need to empirically determine the stability of **ZONYL FS-300** under your specific experimental conditions. Below is a general workflow for designing such an investigation.



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Recommended Experimental Protocols

To conduct the analysis outlined in the workflow, you can consider the following methodologies:

- **Thermogravimetric Analysis (TGA)**

- **Purpose:** To directly measure mass loss as a function of temperature in a controlled atmosphere. This is the most direct method to determine decomposition temperature.
- **Method:** Use a small sample (1-10 mg). Run a temperature ramp from room temperature to beyond 260°C (e.g., 300-400°C) in an inert (N₂) or air atmosphere. The resulting plot will show at which temperature the sample begins to lose mass significantly.

- **Isothermal TGA**

- **Purpose:** To understand degradation over time at a specific temperature.
- **Method:** Hold the sample at a constant 260°C for a set duration (e.g., 30-60 minutes) and monitor the mass loss. This simulates a prolonged operational condition.

- **Performance Testing After Heating**

- **Purpose:** To determine if the material retains its function after thermal exposure.
- **Method:** Apply **ZONYL FS-300** to your specific substrate (e.g., as in the PEDOT:PSS electrode study [4]). After thermal treatment, test for:
 - **Surface Activity:** Measure contact angle to check for loss of wettability.
 - **Chemical Integrity:** Use FTIR spectroscopy to detect changes in chemical bonds.
 - **Application Performance:** Test the electrical conductivity of electrodes or the efficiency of coatings.

Frequently Asked Questions

Q: Can I use ZONYL FS-300 in a process that reaches 260°C? **A:** Based on its low boiling point (100°C), it is highly unlikely that the standard aqueous solution can be used directly at 260°C. The water will evaporate, and the fluorosurfactant itself may degrade. Its use is typically as a processing aid *before* high-temperature steps, where it modifies interfaces and is then "burned off" or decomposes [4].

Q: What is a typical application that involves ZONYL FS-300 and heat? **A:** One cited research used **ZONYL FS-300** as an additive to promote the adhesion of PEDOT:PSS on hydrophobic substrates to create stretchable transparent electrodes [4]. In such processes, the annealing or curing steps after application often involve moderate temperatures, but the specific temperatures were not detailed in the result.

Q: Where can I find more specific safety information? **A:** The supplier's Safety Data Sheet (SDS) is the definitive source for hazards, storage, and handling information. The search results indicate hazard codes for

flammability (H225) and skin/eye irritation (H319, H336) [1].

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4. - Zonyl Assists in the Synthesis of Stretchable... - Alfa Chemistry FS 300 [alfa-chemistry.com]

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